

Estradiol Antibody Cross-Reactivity: A Comparative Guide for Researchers

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Compound of Interest		
Compound Name:	Estradiol	
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For researchers, scientists, and drug development professionals, the specificity of an antibody is paramount. In the realm of steroid hormone immunoassays, the potential for cross-reactivity of **estradiol** antibodies with other structurally similar hormones is a critical consideration that can significantly impact experimental outcomes. This guide provides an objective comparison of **estradiol** antibody performance across different platforms, supported by experimental data, to aid in the selection of the most appropriate assay for your research needs.

The structural similarity among steroid hormones, all derived from a common cyclopentanoperhydrophenanthrene ring structure, presents a formidable challenge to the specificity of immunoassays. An antibody raised against **estradiol** may exhibit off-target binding to other endogenous or synthetic steroids, leading to inaccurate quantification and potentially erroneous conclusions. Understanding the cross-reactivity profile of an **estradiol** antibody is therefore essential for the reliable measurement of this key hormone.

Comparative Analysis of Cross-Reactivity

The following table summarizes the percentage of cross-reactivity of various **estradiol** immunoassays with a panel of structurally related steroid hormones. This data has been compiled from publicly available product inserts and scientific literature. It is important to note that cross-reactivity can vary between antibody lots, and this table should be used as a comparative guide.



Steroid Hormone	Roche Elecsys Estradiol II[1]	Thermo Fisher Scientific ELISA Kit[2]	Another Commercial ELISA Kit[3]	Beckman Coulter Access Sensitive Estradiol
Estradiol	100%	100%	100%	100%
Estrone	0.54%	Not Specified	2.10%	Potential for interference[4][5]
Estriol	<0.05%	Not Specified	1.50%	Potential for interference
17α-Estradiol	Not Specified	Not Specified	0.30%	Not Specified
Estrone-3- Sulfate	Not Specified	Not Specified	Not Specified	Potential for interference[4][5]
Progesterone	<0.05%	Not Specified	<0.01%	Not Specified
Testosterone	<0.05%	Not Specified	<0.01%	Not Specified
Cortisol	<0.05%	Not Specified	<0.01%	Not Specified
Cortisone	Not Specified	Not Specified	<0.01%	Not Specified
DHEA-Sulphate	<0.05%	Not Specified	<0.01%	Not Specified
5α- Dihydrotestoster one	Not Specified	Not Specified	<0.01%	Not Specified
Fulvestrant	Not Specified	Cross-reactivity confirmed[6][7][8]	Not Specified	Cross-reactivity confirmed[6][7][8]

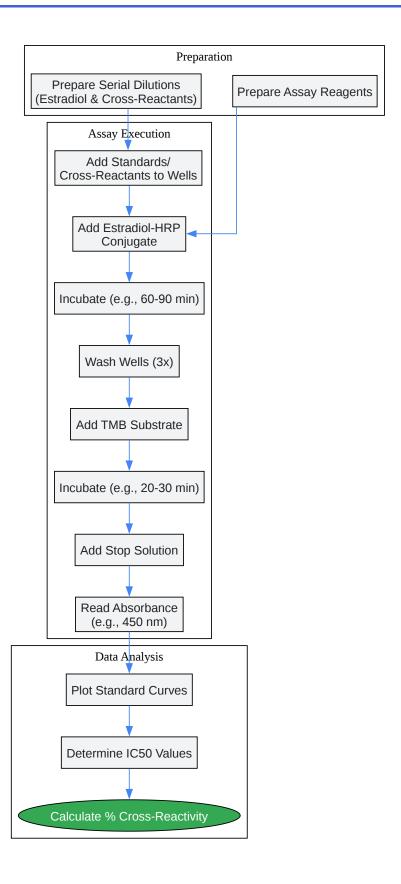
Note: "Not Specified" indicates that data was not readily available in the reviewed sources. It is recommended to consult the manufacturer's specific product documentation for the most current and complete information.



The Basis of Cross-Reactivity: Structural Similarities

The degree of cross-reactivity is fundamentally linked to the structural homology between **estradiol** and other steroid hormones. Minor differences in functional groups attached to the core steroid structure can be sufficient for a specific antibody to distinguish between molecules, but often they are not.





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